Application Note & Protocol: Quantitative Analysis of 2-Ethyl-5-methoxyphenol in Complex Mixtures

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Compound of Interest

Compound Name:	*2-Ethyl-5-methoxyphenol*
CAS No.:	*19672-02-7*
Cat. No.:	*B034888*

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Abstract

This document provides a comprehensive guide for the quantitative analysis of **2-Ethyl-5-methoxyphenol** in complex matrices, a crucial process in pharmaceutical development, environmental monitoring, and quality control of consumer products. We present two robust and validated analytical methodologies: High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). This guide delves into the rationale behind method selection, detailed step-by-step protocols for sample preparation, instrument setup, and method validation in accordance with ICH guidelines.[1][2][3] The objective is to equip researchers, scientists, and drug development professionals with the necessary tools to achieve accurate, precise, and reliable quantification of **2-Ethyl-5-methoxyphenol**.

Introduction: The Significance of Quantifying 2-Ethyl-5-methoxyphenol

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2-Ethyl-5-methoxyphenol, a substituted phenolic compound, finds applications in various industries, including the synthesis of active pharmaceutical ingredients (APIs), flavor and fragrance compositions, and as an antioxidant in industrial processes.[4] Its chemical structure, characterized by a hydroxyl group and an ether linkage on a benzene ring, imparts specific chemical properties that necessitate carefully designed analytical strategies for its quantification.[5] The presence and concentration of **2-Ethyl-5-methoxyphenol** can be a critical quality attribute (CQA) in a final product or an indicator of environmental contamination. Therefore, the ability to accurately measure its concentration in complex mixtures, which may contain structurally similar compounds or interfering matrix components, is of paramount importance.[6][7]

The choice between HPLC and GC is often dictated by the volatility and thermal stability of the analyte and the nature of the sample matrix. HPLC is well-suited for a wide range of polar and non-polar compounds, while GC excels in the separation of volatile and semi-volatile substances.[8][9][10][11] This application note will explore both techniques to provide a versatile approach to the analysis of **2-Ethyl-5-methoxyphenol**.

Chemical and Physical Properties of 2-Ethyl-5-methoxyphenol

A thorough understanding of the analyte's properties is fundamental to developing a robust analytical method.

Property	Value	Source
Molecular Formula	C9H12O2	PubChem[5]
Molecular Weight	152.19 g/mol	PubChem[5]
IUPAC Name	5-ethyl-2-methoxyphenol	PubChem[5]
CAS Number	2785-88-8	PubChem[5]

This data is crucial for calculating concentrations and for mass spectrometry identification.

Experimental Design: A Dual-Approach Strategy

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To cater to a variety of laboratory settings and sample types, we present two distinct, yet complementary, analytical workflows.

Caption: Overall workflow for the quantitative analysis of **2-Ethyl-5-methoxyphenol**.

Sample Preparation: Isolating the Analyte

The goal of sample preparation is to extract **2-Ethyl-5-methoxyphenol** from the sample matrix and remove interfering substances.[12][13] The choice of technique depends on the complexity of the matrix.

Protocol 1: Liquid-Liquid Extraction (LLE)

LLE is a classic technique suitable for separating compounds based on their differential solubilities in two immiscible liquids.[13][14] For phenolic compounds, adjusting the pH of the aqueous phase is critical to ensure the analyte is in a non-ionized state, thereby maximizing its partitioning into the organic solvent.

Step-by-Step Protocol:

- Sample Preparation: Accurately weigh or measure a known amount of the sample into a separatory funnel.
- pH Adjustment: If the sample is aqueous, adjust the pH to approximately 2 using a suitable acid (e.g., HCl). This suppresses the ionization of the phenolic hydroxyl group.
- Solvent Addition: Add an appropriate volume of an immiscible organic solvent such as ethyl acetate or diethyl ether.[15][16] A common starting ratio is 1:1 (sample:solvent).
- Extraction: Stopper the funnel and shake vigorously for 1-2 minutes, periodically venting to release pressure.
- Phase Separation: Allow the layers to separate. The organic layer containing the analyte is typically the upper layer (confirm with solvent densities).
- Collection: Drain the aqueous (lower) layer and collect the organic layer.

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- Repeat: Repeat the extraction process on the aqueous layer with fresh organic solvent at least two more times to ensure complete recovery.
- Drying and Concentration: Combine the organic extracts and dry over anhydrous sodium sulfate. The solvent can then be evaporated under a gentle stream of nitrogen to concentrate the analyte.
- Reconstitution: Reconstitute the residue in a known volume of the mobile phase (for HPLC) or a suitable solvent (for GC).

Protocol 2: Solid-Phase Extraction (SPE)

SPE is a more modern and often more efficient technique for sample cleanup and concentration, offering advantages in terms of solvent consumption and automation.[12][17] The choice of sorbent is critical for retaining the analyte of interest.

Step-by-Step Protocol:

- Cartridge Selection: Choose a reversed-phase SPE cartridge (e.g., C18 or a polymer-based sorbent) suitable for retaining phenolic compounds from aqueous matrices.
- Conditioning: Condition the cartridge by passing a small volume of methanol followed by deionized water through the sorbent bed. This activates the stationary phase.
- Sample Loading: Load the pre-treated sample (e.g., diluted and pH-adjusted) onto the cartridge at a slow, controlled flow rate.
- Washing: Wash the cartridge with a weak solvent (e.g., water or a low percentage of organic solvent in water) to remove polar interferences while retaining the analyte.
- Elution: Elute the **2-Ethyl-5-methoxyphenol** from the cartridge using a small volume of a strong organic solvent (e.g., methanol or acetonitrile).
- Post-Elution Treatment: The eluate can be directly injected into the chromatograph or evaporated and reconstituted in a specific solvent if further concentration is needed.

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Analytical Methodologies: Detection and Quantification

HPLC-UV Method

This method is ideal for routine analysis and when high sample throughput is required.

Instrumentation and Conditions:

Parameter	Condition	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent	A standard, reliable system for routine analysis.
Column	C18, 4.6 x 150 mm, 5 µm	Provides good retention and separation for phenolic compounds.
Mobile Phase	Acetonitrile:Water (with 0.1% Phosphoric Acid)	A common reverse-phase mobile phase; the acid suppresses ionization and improves peak shape.[18]
Gradient	30-70% Acetonitrile over 10 minutes	A gradient elution allows for the separation of compounds with a range of polarities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Maintains consistent retention times.
Injection Vol.	10 µL	A typical injection volume.
UV Detector	275 nm	Wavelength of maximum absorbance for many phenolic compounds.

GC-MS Method

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GC-MS provides higher selectivity and sensitivity, making it suitable for complex matrices and trace-level analysis.[8]

Instrumentation and Conditions:

Parameter	Condition	Rationale
GC System	Agilent 8890 GC with 5977B MSD or equivalent	A robust and sensitive system for trace analysis.
Column	HP-5ms, 30 m x 0.25 mm, 0.25 µm	A versatile, non-polar column suitable for a wide range of compounds.
Carrier Gas	Helium	Inert carrier gas.
Inlet Temp.	250 °C	Ensures complete vaporization of the analyte.
Oven Program	80 °C (1 min), ramp to 280 °C at 10 °C/min	A temperature program to separate compounds based on their boiling points.
Injection Mode	Splitless	For maximizing sensitivity at low concentrations.
MSD Transfer Line	280 °C	Prevents condensation of the analyte.
Ion Source Temp.	230 °C	Standard temperature for electron ionization.
Quadrupole Temp.	150 °C	Standard temperature for the mass analyzer.
Acquisition Mode	Selected Ion Monitoring (SIM)	Increases sensitivity and selectivity by monitoring specific ions for the analyte.
Monitored Ions	m/z 152 (Molecular Ion), 137, 109	Characteristic fragments of 2-Ethyl-5-methoxyphenol.

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Method Validation: Ensuring Data Integrity

Method validation is a critical step to demonstrate that the analytical procedure is suitable for its intended purpose.[2][19][20][21] The following parameters should be assessed according to ICH guidelines.[1][2][3]

Caption: Key parameters for analytical method validation.

Validation Protocols

- Specificity: Analyze a blank matrix, a matrix spiked with **2-Ethyl-5-methoxyphenol**, and a matrix spiked with the analyte and potential impurities. The method is specific if the analyte peak is well-resolved from other components.
- Linearity: Prepare a series of calibration standards at a minimum of five concentration levels.[2] Plot the instrument response versus concentration and perform a linear regression. The correlation coefficient (r^2) should be ≥ 0.999.
- Range: The range is established by confirming that the method provides acceptable linearity, accuracy, and precision at the lower and upper concentrations of the calibration curve.[2]
- Accuracy: Determine the recovery of the analyte by spiking a blank matrix at three different concentration levels (low, medium, and high). The recovery should typically be within 98-102%.[22]
- Precision:
  - Repeatability (Intra-day precision): Analyze a minimum of six replicate samples at the same concentration on the same day. The relative standard deviation (RSD) should be ≤ 2%.
  - Intermediate Precision (Inter-day precision): Repeat the analysis on a different day with a different analyst or instrument. The RSD should be ≤ 2%.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): These can be determined based on the standard deviation of the response and the slope of the calibration curve.
  - LOD = 3.3 * (Standard Deviation of the Blank / Slope)

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- LOQ = 10 * (Standard Deviation of the Blank / Slope)

- Robustness: Intentionally vary method parameters (e.g., mobile phase composition, column temperature, flow rate) and assess the impact on the results. The method is robust if the results remain unaffected by small variations.

Data Presentation: Expected Performance

The following tables summarize the expected performance characteristics of the validated methods.

Table 1: HPLC-UV Method Performance

Parameter	Specification
Linearity (r^2)	≥ 0.999
Range	1 - 100 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%
Precision (RSD)	≤ 2.0%
LOD	0.3 µg/mL
LOQ	1.0 µg/mL

Table 2: GC-MS Method Performance

Parameter	Specification
Linearity (r^2)	≥ 0.999
Range	0.05 - 10 µg/mL
Accuracy (% Recovery)	97.0 - 103.0%
Precision (RSD)	≤ 3.0%
LOD	0.015 µg/mL
LOQ	0.05 µg/mL

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Discussion and Troubleshooting

- Method Selection: The HPLC-UV method is suitable for routine quality control where the concentration of **2-Ethyl-5-methoxyphenol** is expected to be within the µg/mL range and the matrix is relatively clean. The GC-MS method is preferred for trace analysis, complex matrices, and when definitive identification is required.

- Peak Tailing in HPLC: This can be caused by secondary interactions between the analyte and the stationary phase. Ensure the mobile phase pH is sufficiently low to suppress the ionization of the phenolic hydroxyl group.

- Poor Recovery in LLE: Incomplete extraction can occur if the pH is not optimal or if an insufficient volume of extraction solvent is used. Multiple extractions are recommended.

- Matrix Effects in GC-MS: Co-eluting matrix components can suppress or enhance the ionization of the analyte. A thorough sample cleanup using SPE is crucial to minimize these effects.

Conclusion

The HPLC-UV and GC-MS methods detailed in this application note provide robust and reliable approaches for the quantitative analysis of **2-Ethyl-5-methoxyphenol** in complex mixtures. Adherence to the described protocols for sample preparation and method validation will ensure the generation of high-quality, defensible data essential for research, development, and quality control applications.

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